

Spectroscopic Characterization of Chlorpheniramine N-Oxide Dihydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Chlorpheniramine N-Oxide Dihydrochloride*
Cat. No.: *B12293928*

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Executive Summary

Chlorpheniramine N-Oxide (specifically the dihydrochloride salt) represents a critical quality attribute in the development of antihistamine therapeutics. Designated as Impurity C in European Pharmacopoeia (EP) monographs, it is the primary oxidative degradation product and metabolite of Chlorpheniramine.

Accurate spectroscopic characterization of this compound is not merely an academic exercise but a regulatory necessity. Its structural similarity to the parent active pharmaceutical ingredient (API)—differing only by a single oxygen atom on the aliphatic nitrogen—presents significant challenges in resolution and identification.

This guide provides a definitive technical breakdown of the NMR, MS, and IR signatures required to unequivocally identify **Chlorpheniramine N-Oxide Dihydrochloride**, supported by field-proven experimental protocols.

Chemical Identity & Structural Context[1][2][3][4][5][6]

Before interpreting spectra, one must understand the electronic environment introduced by the N-oxide moiety. The oxidation of the tertiary aliphatic amine creates a coordinate covalent bond, resulting in a formal positive charge on the nitrogen and a negative charge on the oxygen (

). This dipole significantly deshields adjacent protons, serving as the primary diagnostic marker in NMR.

Parameter	Data
Compound Name	Chlorpheniramine N-Oxide Dihydrochloride
CAS Number	120244-82-8 (Salt) / 65676-21-3 (Free Base)
Molecular Formula	
Molecular Weight	363.71 g/mol (Salt) / 290.79 g/mol (Free Base)
Appearance	Off-white to pale yellow hygroscopic solid
Solubility	Soluble in Methanol, Water, DMSO

Mass Spectrometry (MS) Profiling

Mass spectrometry is the first line of defense in impurity profiling. For Chlorpheniramine N-Oxide, the ionization technique dictates the observed species.

Ionization & Parent Ion

- Technique: ESI-MS (Positive Mode) is preferred over EI to prevent thermal degradation.
- Parent Ion ():m/z 291.1 (Corresponding to the protonated free base).
- Key Differentiator: The parent compound (Chlorpheniramine) has an of 275.1. The mass shift of +16 Da is the first indicator of N-oxidation.

Fragmentation Pattern (MS/MS)

N-oxides exhibit a "fragile" oxygen attachment. Under Collision-Induced Dissociation (CID), the most abundant fragment arises from the loss of the oxygen atom.

- Primary Transition:

(Loss of Oxygen,

).

- Note: This "deoxygenation" mimics the parent compound. Therefore, observing the 275 fragment alone is inconclusive; the precursor must be 291.

- Secondary Fragments: The resulting ion (

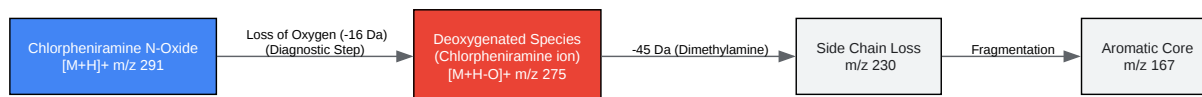
) fragments identically to Chlorpheniramine:

- (Loss of dimethylamine/fragmentation of side chain).

- and

(Chlorobenzyl/pyridine characteristic fragments).

Visualization: MS Fragmentation Logic



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Figure 1: ESI-MS Fragmentation pathway. The transition from 291 to 275 is the diagnostic "signature" of the N-oxide.

Nuclear Magnetic Resonance (NMR) Characterization

NMR provides the definitive structural proof. The N-oxide group induces a powerful deshielding effect on the alpha-protons (the methyls and the methylene group attached to the nitrogen).

Comparative ¹H NMR Data

The following table contrasts the parent API with the N-Oxide (data in

or

).

Proton Position	Chlorpheniramine (Parent) (ppm)	Chlorpheniramine N-Oxide (ppm)	Shift Effect ()
N-CH3 (Dimethyl)	~2.20 (s)	3.13 – 3.18 (s)	+0.95 (Significant Downfield)
N-CH2 (Methylene)	~2.30 (m)	3.22 – 3.31 (m)	+0.90
CH2 (Central)	~2.40 (m)	2.63 – 2.89 (m)	+0.30
CH (Methine)	~4.10 (t)	4.08 – 4.11 (m)	Minimal change
Aromatic/Pyridine	7.1 – 8.5	7.1 – 8.56	Minor shifts (unless salt form varies)

Interpretation

- The "Smoking Gun": The singlet for the

group shifts from a standard amine position (~2.2 ppm) to a region typically associated with methoxy or highly deshielded groups (>3.1 ppm). This ~1.0 ppm shift is diagnostic of the functionality.

- Salt Effects: In the Dihydrochloride form, exchangeable protons (

) may appear as broad singlets >10 ppm (solvent dependent). The pyridine ring protons will also shift downfield compared to the free base due to protonation of the pyridine nitrogen.

Infrared Spectroscopy (IR)[9][10][11]

While less specific than NMR, IR is useful for solid-state identification.

- N-O Stretching: A strong, characteristic band appears in the region of 950 – 970 cm^{-1} . This band is absent in the parent Chlorpheniramine.
- Salt Bands: Broad absorption between 2500 – 3000 cm^{-1} indicates the presence of ammonium salts (stretching), confirming the dihydrochloride form.

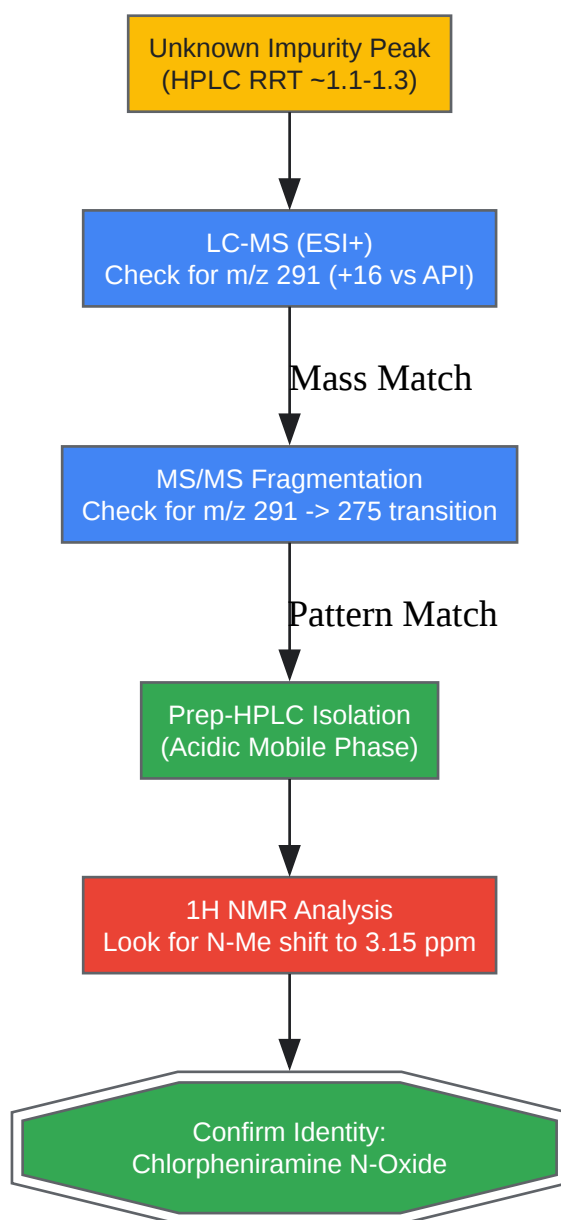
Experimental Protocols

Synthesis of Reference Standard (In-Situ)

If a commercial standard is unavailable, the N-oxide can be generated for retention time confirmation.

- Dissolution: Dissolve 100 mg Chlorpheniramine Maleate in 5 mL Dichloromethane (DCM).
- Basification: Wash with 1N NaOH to generate the free base; dry organic layer over .
- Oxidation: Cool to 0°C. Add 1.1 equivalents of m-Chloroperoxybenzoic acid (m-CPBA).
- Reaction: Stir for 2 hours. Monitor by TLC or HPLC.
- Quench: Wash with 10% Sodium Sulfite (to remove excess oxidant) and then Sodium Bicarbonate.
- Salt Formation: To obtain the dihydrochloride, treat the isolated oil with 2M HCl in ether/dioxane and evaporate to dryness.

Analytical Workflow for Impurity Identification



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Figure 2: Step-by-step decision tree for confirming Chlorpheniramine N-Oxide in a drug substance sample.

References

- European Pharmacopoeia (Ph. Eur.), "Chlorphenamine Maleate Monograph," Impurity C (Chlorphenamine N-Oxide).
- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 46781011, Chlorpheniramine N-oxide. Retrieved from [\[Link\]](#)

- Google Patents (CN111039854A). Novel chlorpheniramine oxide impurity and preparation process thereof.
- Hansen, E. B., et al. (1991). "Fungal transformations of antihistamines: metabolism of brompheniramine, chlorpheniramine, and pheniramine to N-oxide and N-demethylated metabolites".^[1] Xenobiotica.
- Ramanathan, R., et al. (2000).^[2] "Liquid Chromatography/Mass Spectrometry Methods for Distinguishing N-Oxides from Hydroxylated Compounds". Analytical Chemistry. (Context on N-oxide fragmentation logic).

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Sources

- 1. CN111039854A - Novel chlorpheniramine oxide impurity and preparation process thereof - Google Patents [patents.google.com]
- 2. Fragmentation of N-oxides (deoxygenation) in atmospheric pressure ionization: investigation of the activation process - PubMed [pubmed.ncbi.nlm.nih.gov]
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